

# Safe handling and storage procedures for 1-Bromo-3-hydroxynaphthalene

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Compound Name: 1-Bromo-3-hydroxynaphthalene

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## Application Notes and Protocols for 1-Bromo-3-hydroxynaphthalene

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## Introduction

**1-Bromo-3-hydroxynaphthalene** (CAS No. 5498-31-7) is an organic compound with the molecular formula  $C_{10}H_7BrO$ .<sup>[1][2]</sup> It is a solid material at room temperature. This document provides detailed procedures for the safe handling, storage, and disposal of **1-Bromo-3-hydroxynaphthalene**, intended for researchers, scientists, and professionals in drug development and other scientific fields. The toxicological properties of this specific isomer have not been fully investigated, and therefore, it should be handled with care, assuming it possesses hazards similar to related brominated naphthalene compounds.<sup>[3]</sup>

## Hazard Identification and Safety Precautions

**1-Bromo-3-hydroxynaphthalene** is classified as a hazardous substance. Adherence to strict safety protocols is mandatory to prevent exposure and ensure a safe laboratory environment.

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.

- Skin Irritation (Category 2): H315 - Causes skin irritation.
- Serious Eye Irritation (Category 2A): H319 - Causes serious eye irritation.
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: H335 - May cause respiratory irritation.

Signal Word:Warning

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.[\[4\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[4\]](#)
- P280: Wear protective gloves/ eye protection/ face protection.[\[4\]](#)
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[\[4\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of water.[\[5\]](#)
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.  
[\[5\]](#)
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337 + P313: If eye irritation persists: Get medical advice/attention.[\[5\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[4\]](#)

## Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment must be worn at all times when handling **1-Bromo-3-hydroxynaphthalene**.

Protection Type	Specific Requirements	Rationale
Eye and Face	Chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should be worn over goggles if there is a risk of splashing.[4][6]	Protects against splashes and dust that can cause serious eye irritation.
Hand	Chemical-resistant, impervious gloves (e.g., Nitrile rubber). Gloves must be inspected for integrity before each use and changed immediately upon contamination.[4][6]	Prevents direct skin contact, which can cause skin irritation.
Body	A fully buttoned, long-sleeved, flame-resistant lab coat. Long pants and closed-toe shoes are mandatory.[7]	Protects skin and personal clothing from contamination.
Respiratory	All handling of the solid compound and preparation of solutions must be conducted in a certified chemical fume hood. If engineering controls are not sufficient, a NIOSH/MSHA-approved respirator with appropriate cartridges should be used.[7]	Prevents inhalation of dust or vapors, which can cause respiratory tract irritation.

## Safe Handling and Storage

### 4.1 Handling:

- Conduct all operations in a well-ventilated area, preferably within a chemical fume hood.[8]
- Avoid all personal contact, including the inhalation of dust or vapors.[8]

- Avoid the formation of dust and aerosols.[7]
- Wash hands thoroughly with soap and water after handling.[8]
- Do not eat, drink, or smoke in the laboratory.[8]
- Keep containers securely sealed when not in use.[8]

#### 4.2 Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[9]
- Keep in a dark place, protected from direct sunlight and heat.[10]
- Store away from incompatible materials such as strong oxidizing agents.[9]

## Quantitative Safety and Physical Data

The following table summarizes key quantitative data. Data for the specific isomer **1-Bromo-3-hydroxynaphthalene** is limited; therefore, data from the closely related compound 1-Bromonaphthalene is included for reference where specific data is unavailable.

Parameter	Value	Compound
Molecular Formula	C <sub>10</sub> H <sub>7</sub> BrO	1-Bromo-3-hydroxynaphthalene[1]
Molecular Weight	223.07 g/mol	1-Bromo-3-hydroxynaphthalene[2]
Physical Form	Solid	1-Bromo-3-hydroxynaphthalene
Storage Temperature	Room Temperature	1-Bromo-3-hydroxynaphthalene
Flash Point	> 112 °C (> 233.60 °F)	1-Bromonaphthalene[11]
Oral LD50 (Rat)	810 mg/kg	1-Bromonaphthalene[11]
Incompatible Materials	Strong oxidizing agents	1-Bromonaphthalene[9]
Hazardous Decomposition	Carbon monoxide, carbon dioxide, hydrogen bromide	1-Bromonaphthalene[11]

## Emergency Procedures

### 6.1 First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.[11]
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists.[11]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[11]
- Ingestion: If swallowed, do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical aid immediately.[11]

### 6.2 Fire Fighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[9]
- Specific Hazards: During a fire, irritating and highly toxic gases such as carbon monoxide, carbon dioxide, and hydrogen bromide may be generated by thermal decomposition.[11]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[9]

#### 6.3 Accidental Release Measures:

- Personal Precautions: Evacuate unnecessary personnel. Use proper personal protective equipment as indicated in Section 3.0.[9]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4]
- Methods for Cleaning Up: Sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[9] Clean the spill area thoroughly with soap and water.

## Experimental Protocols: Buchwald-Hartwig Amination

### Objective:

To provide a representative protocol for the palladium-catalyzed Buchwald-Hartwig amination of **1-Bromo-3-hydroxynaphthalene** with a secondary amine (e.g., morpholine). This C-N cross-coupling reaction is a fundamental transformation in medicinal chemistry and drug development.[3]

### Materials and Reagents:

- **1-Bromo-3-hydroxynaphthalene** (1.0 mmol, 223.07 mg)
- Morpholine (1.2 mmol, 104.5 mg, 0.105 mL)
- Tris(dibenzylideneacetone)dipalladium(0) [Pd<sub>2</sub>(dba)<sub>3</sub>] (0.02 mmol, 18.3 mg)

- 2-Dicyclohexylphosphino-2',4',6'-triisopropylbiphenyl (XPhos) (0.04 mmol, 19.1 mg)
- Sodium tert-butoxide (NaOtBu) (1.4 mmol, 134.5 mg)
- Anhydrous Toluene (5 mL)
- Schlenk tube or microwave reaction vial
- Magnetic stirrer and stir bar
- Inert atmosphere (Argon or Nitrogen) line
- Standard glassware for workup and purification
- Ethyl acetate, brine, anhydrous sodium sulfate
- Silica gel for column chromatography

## Procedure:

Reaction Setup (under Inert Atmosphere):

- To a dry Schlenk tube containing a magnetic stir bar, add **1-Bromo-3-hydroxynaphthalene** (223.07 mg, 1.0 mmol), Sodium tert-butoxide (134.5 mg, 1.4 mmol), Pd<sub>2</sub>(dba)<sub>3</sub> (18.3 mg, 0.02 mmol), and XPhos (19.1 mg, 0.04 mmol).
- Seal the Schlenk tube with a septum.
- Evacuate and backfill the tube with inert gas (Argon or Nitrogen) three times.
- Using a syringe, add anhydrous toluene (5 mL) to the tube.
- Add morpholine (0.105 mL, 1.2 mmol) to the reaction mixture via syringe.
- Place the sealed tube in a preheated oil bath or heating block at 100 °C.

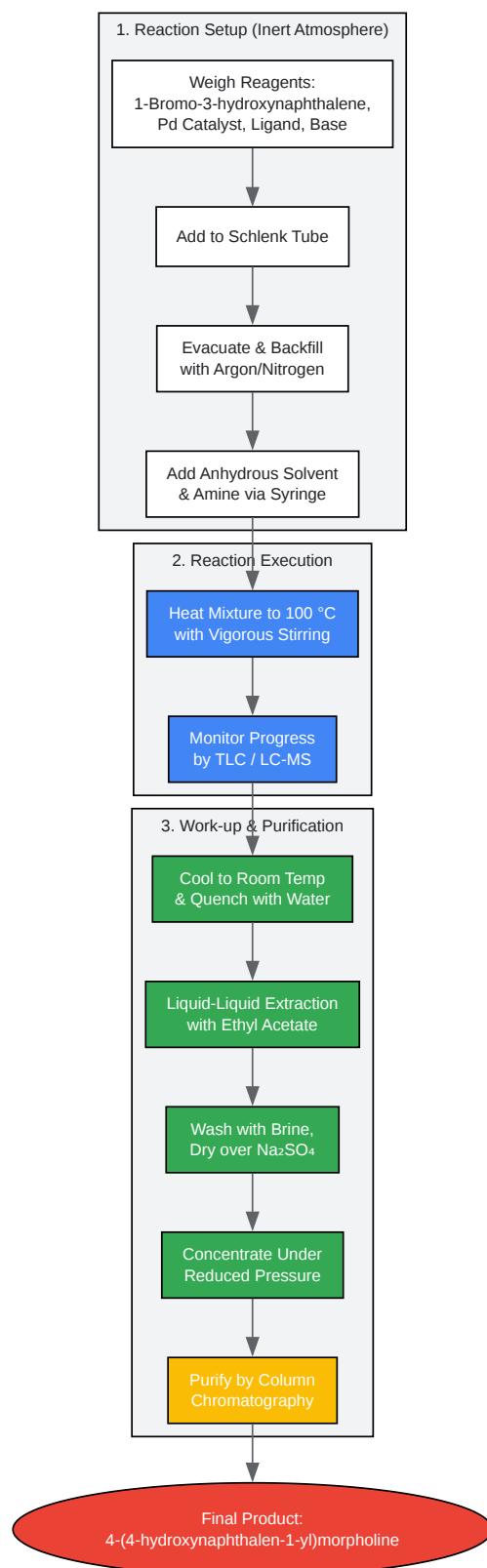
Reaction Execution and Monitoring: 7. Stir the reaction mixture vigorously at 100 °C. 8. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed (typically 4-18 hours).

Work-up and Purification: 9. Once the reaction is complete, cool the mixture to room temperature. 10. Dilute the reaction mixture with ethyl acetate (20 mL) and quench with water (10 mL). 11. Transfer the mixture to a separatory funnel and separate the layers. 12. Extract the aqueous layer with ethyl acetate (2 x 15 mL). 13. Combine the organic layers, wash with brine (20 mL), and dry over anhydrous sodium sulfate. 14. Filter the mixture and concentrate the solvent under reduced pressure to obtain the crude product. 15. Purify the crude product by flash column chromatography on silica gel to yield the desired N-arylated product.

## Visualizations

### Experimental Workflow Diagram

The following diagram illustrates the general workflow for the Buchwald-Hartwig amination of **1-Bromo-3-hydroxynaphthalene**.



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Caption: A generalized workflow for the Buchwald-Hartwig amination.

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